

Comparative Analysis 1: The Impact of Solvent Selection on ^1H NMR Resolution

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Compound of Interest

Compound Name: *N*,1-Dimethyl-1H-pyrazole-3-sulfonamide

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In the characterization of secondary sulfonamides ($-\text{SO}_2\text{NHCH}_3$), the choice of deuterated solvent is the single most critical variable. The solvent dictates the hydrogen-bonding environment, which directly controls the chemical exchange rate of the sulfonamide NH proton.

- CDCl_3 (Deuterated Chloroform) - The Fast Exchange Regime: Chloroform lacks strong hydrogen-bond accepting capabilities. In this solvent, the sulfonamide NH proton undergoes rapid intermolecular exchange with trace moisture or acidic/basic impurities. This rapid exchange decouples the NH proton from the adjacent N-CH_3 group. Consequently, the NH signal broadens into the baseline or appears as a nondescript hump, and the N-CH_3 signal collapses into a sharp singlet. This creates diagnostic ambiguity, as the N-CH_3 singlet may be easily confused with the pyrazole N1-CH_3 singlet.
- DMSO-d_6 (Deuterated Dimethyl Sulfoxide) - The Slow Exchange Regime: DMSO acts as a strong hydrogen-bond acceptor. The sulfoxide oxygen tightly binds the sulfonamide NH proton, drastically reducing its chemical exchange rate. This slow exchange regime preserves the scalar ^3J -coupling between the NH and the CH_3 protons. As a result, the NH appears as a distinct broad quartet, and the N-CH_3 resolves into a sharp doublet. This self-

validating coupling pattern definitively confirms the presence of the secondary sulfonamide pharmacophore .

Table 1: Comparative ^1H NMR Chemical Shifts of **N,1-Dimethyl-1H-pyrazole-3-sulfonamide**

Proton Assignment	Multiplicity	Expected Shift in CDCl ₃ (ppm)	Expected Shift in DMSO-d ₆ (ppm)	Causality / Structural Notes
N1-CH ₃	Singlet (3H)	~3.95	~3.85	Tertiary methyl on the pyrazole ring; unaffected by proton exchange.
Pyrazole C4-H	Doublet (1H)	~6.75 (³ J ≈ 2.3 Hz)	~6.70 (³ J ≈ 2.3 Hz)	Coupled to C5-H. Shifted upfield relative to C5 due to ring electron density.
Pyrazole C5-H	Doublet (1H)	~7.45 (³ J ≈ 2.3 Hz)	~7.80 (³ J ≈ 2.3 Hz)	Coupled to C4-H. Adjacent to the N1-methyl group.
Sulfonamide N-CH ₃	Singlet (3H) or broad	~2.70	~2.45 (Doublet, ³ J ≈ 5.0 Hz)	In CDCl ₃ , rapid exchange decouples the signal. In DMSO-d ₆ , slow exchange reveals the ³ J coupling to the NH proton.
Sulfonamide NH	Broad Singlet (1H)	~4.80 - 5.50	~7.40 (Broad Quartet, ³ J ≈ 5.0 Hz)	Strongly H-bonded to DMSO-d ₆ , shifting it downfield and preserving the scalar coupling.

Comparative Analysis 2: ^1H NMR vs. LC-MS for Structural Validation

While ^1H NMR provides unambiguous regiochemical data, it is not a standalone technique for complex drug development. It must be paired with Liquid Chromatography-Mass Spectrometry (LC-MS) to form a complete, self-validating analytical package.

Table 2: Performance Comparison of Analytical Techniques

Parameter	^1H NMR (DMSO- d_6)	LC-MS (ESI+)
Primary Utility	Regiochemistry, 3D connectivity, proton environments.	Exact mass confirmation, purity profiling.
Key Output	Chemical shifts, scalar couplings (3J), integrals.	m/z 176.05 $[\text{M}+\text{H}]^+$, chromatographic retention time.
Limit of Detection	~1-5 mg (routine 1D ^1H).	Nanogram to picogram range.
Structural Resolution	High: Easily distinguishes N1-methyl from N-methyl sulfonamide.	Low: Cannot easily differentiate positional isomers without MS/MS libraries.
Validation Role	Confirms the exact molecular architecture.	Confirms the molecular weight and absence of NMR-silent impurities.

Self-Validating Experimental Protocol: High-Resolution ^1H NMR Acquisition

To achieve the resolution required to observe the critical NH-CH_3 coupling, follow this optimized methodology. Every step is designed to validate the next.

Step 1: Sample Preparation (The Foundation of Resolution)

- Weigh exactly 5.0 mg of **N,1-Dimethyl-1H-pyrazole-3-sulfonamide**. Causality: Over-concentrated samples increase solution viscosity, which degrades magnetic field homogeneity and artificially broadens spectral lines.
- Dissolve the compound in 0.6 mL of anhydrous DMSO-d₆ containing 0.03% v/v Tetramethylsilane (TMS). Causality: Anhydrous solvent is critical; trace water (appearing at ~3.3 ppm in DMSO) accelerates proton exchange, which can decouple the sulfonamide NH-CH₃ spin system.

Step 2: Instrument Calibration (System Validation)

- Transfer the solution to a high-quality 5 mm NMR tube. Ensure the solvent column height is exactly 4.5 cm. Causality: A uniform solvent column prevents convection currents and magnetic susceptibility distortions at the sample boundaries.
- Insert into a 400 MHz (or higher) NMR spectrometer. Tune and match the probe to the ¹H frequency.
- Lock onto the deuterium frequency of DMSO-d₆. Perform gradient shimming (Z1-Z5) until the lock level is maximized and stable. Validation Metric: The residual DMSO pentet at 2.50 ppm must have a line width at half height (FWHM) of < 1.0 Hz before proceeding.

Step 3: Acquisition Parameters

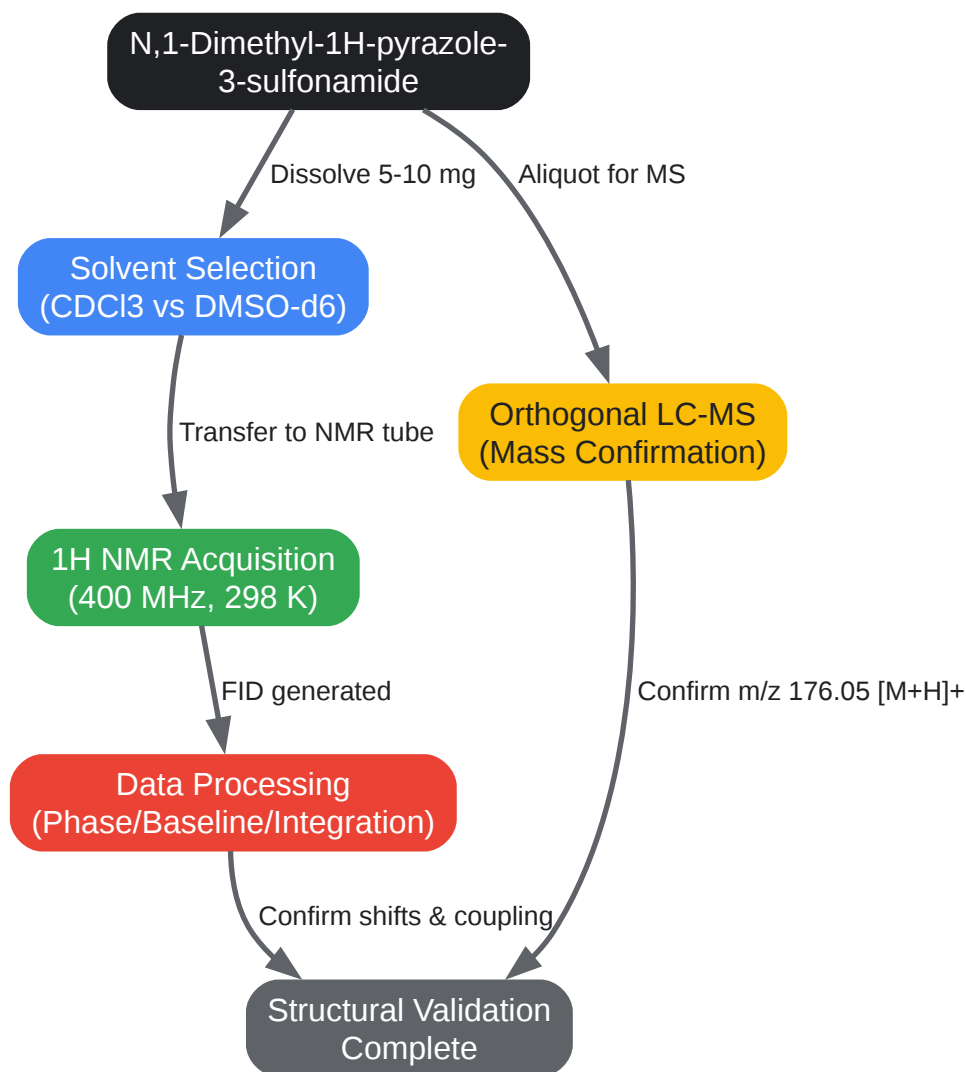
- Set the relaxation delay (D1) to 5.0 seconds. Causality: Exchangeable protons and methyl groups often have longer T₁ relaxation times. A sufficient D1 ensures complete longitudinal relaxation, allowing for accurate, quantitative integration of the proton signals.
- Acquire 16 to 32 transients (scans) with a spectral width of 12 ppm (from -1 to 11 ppm).

Step 4: Data Processing & Validation

- Apply a 0.3 Hz exponential line broadening function to the Free Induction Decay (FID) before Fourier Transformation. Causality: This enhances the signal-to-noise ratio without significantly compromising the resolution of the ³J-couplings.
- Phase the spectrum manually (zero and first-order) to ensure symmetrical peak shapes.

- Reference the TMS singlet exactly to 0.00 ppm.
- Final Validation: Integrate the pyrazole C4-H doublet to 1.00; the remaining integrals must sum to exactly 8 additional protons, self-validating the molecular formula ($C_5H_9N_3O_2S$).

Structural Validation Workflow



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Logical workflow for the structural validation of **N,1-Dimethyl-1H-pyrazole-3-sulfonamide**.

References

- Title: Synthesis, molecular docking and molecular dynamics simulations, drug-likeness studies, ADMET prediction and biological evaluation of novel pyrazole-carboxamides bearing sulfonamide moiety as potent carbonic anhydrase inhibitors Source: National Center for Biotechnology Information (PMC) URL:[[Link](#)]
- Title: Synthesis of N-Methyl Benzenemethane Sulfonamide Substituted Carbazoles and Pyrazoles Source: Asian Journal of Chemistry URL:[[Link](#)]
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